

# "applications of Octadecane-2,3-diol in material science"

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## Compound of Interest

Compound Name: Octadecane-2,3-diol

Cat. No.: B1197827

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No Direct Applications of **Octadecane-2,3-diol** in Material Science Found

Extensive research has revealed no specific documented applications of **Octadecane-2,3-diol** in the field of material science. The scientific literature readily available through searches does not contain studies or reports detailing its use in polymers, nanoparticles, phase-change materials, or other material science contexts.

While information on "**Octadecane-2,3-diol**" is scarce, data is available for its structural isomer, Octadecane-1,2-diol. This compound is a glycol, specifically a 1,2-diol, with a long 18-carbon chain.

## Properties of the Related Compound: Octadecane-1,2-diol

Basic chemical and physical properties of Octadecane-1,2-diol have been reported.

Property	Value
Chemical Formula	C18H38O2
Molecular Weight	286.49 g/mol
Melting Point	81°C (in ethanol)
Boiling Point	323.59°C (estimated)
Density	0.8738 (estimated)

Note: The application of these properties in material science is not specified in the available literature.

## Context from a Broader Class of Molecules: Long-Chain Alkyl Diols (LCDs)

In a different scientific context, a class of related molecules known as long-chain alkyl diols (LCDs) are utilized, primarily in the field of geochemistry and paleoclimatology. These are naturally occurring lipids found in marine and lacustrine sediments.

LCDs, which include various positional isomers of long-chain diols, are used as biomarkers.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup> Specifically, the distribution and ratios of different LCDs, such as C28 and C30 1,13-diols and C30 and C32 1,15-diols, are used to reconstruct past environmental conditions.<sup>[1]</sup><sup>[2]</sup><sup>[4]</sup> For instance, the Long-chain Diol Index (LDI) is a proxy used to estimate past sea surface temperatures.<sup>[1]</sup><sup>[3]</sup><sup>[4]</sup>

It is important to note that this application is in the realm of analytical and environmental science for the study of climate history, rather than in material science for the development of new materials. The producers of these LCDs are believed to be certain species of algae, such as eustigmatophytes.<sup>[4]</sup><sup>[5]</sup>

## Conclusion

Due to the lack of available information on the applications of **Octadecane-2,3-diol** in material science, it is not possible to provide the requested detailed Application Notes, Experimental Protocols, quantitative data tables, or meaningful diagrams illustrating its use in this field. The

information available for the related compound Octadecane-1,2-diol is limited to its basic properties, without specified material applications. The broader class of long-chain alkyl diols has established applications, but in a scientific field distinct from material science. Further research and development would be required to determine any potential utility of **Octadecane-2,3-diol** in material science.

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## References

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